

A Technical Guide to the Physical Properties of 2-Chloroethyl Isopropyl Sulfide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sulfide, 2-chloroethyl isopropyl

CAS No.: 4303-41-7

Cat. No.: B1268141

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Abstract

This technical guide provides a comprehensive overview of the physical properties of 2-chloroethyl isopropyl sulfide. Due to the limited availability of direct experimental data for this specific compound in publicly accessible literature, this guide leverages data from its close structural analog, 2-chloroethyl ethyl sulfide, to infer and discuss its expected physical characteristics. The document is intended for researchers, scientists, and professionals in drug development and chemical research who require a detailed understanding of this class of compounds. The guide covers key physical parameters, provides a plausible synthetic pathway, and outlines essential safety and handling protocols.

Introduction and Context

2-Chloroethyl alkyl sulfides are a class of organosulfur compounds that have garnered scientific interest due to their chemical reactivity and structural similarity to vesicant agents, such as sulfur mustard. Understanding the physical properties of these compounds is paramount for their safe handling, application in chemical synthesis, and for toxicological and environmental fate studies. This guide focuses on 2-chloroethyl isopropyl sulfide, a compound

for which specific experimental data is sparse. By examining the well-documented properties of its ethyl analog, we can establish a reliable predictive framework for the physicochemical behavior of the isopropyl derivative. The primary structural difference, the substitution of an ethyl group with a bulkier, branched isopropyl group, is expected to influence properties such as boiling point, density, and viscosity through steric and electronic effects.

Molecular Structure and Chemical Identity

The foundational step in understanding the physical properties of a compound is a thorough characterization of its molecular structure.

Chemical Name: 2-Chloroethyl isopropyl sulfide Synonyms: 1-Chloro-2-(isopropylthio)ethane
Molecular Formula: $C_5H_{11}ClS$ Molecular Weight: 138.66 g/mol

The structure features a flexible ethyl chain with a terminal chlorine atom and a sulfur atom bonded to an isopropyl group. The presence of the electronegative chlorine atom and the sulfur atom with its lone pairs of electrons are key determinants of the molecule's polarity and reactivity.

Caption: Molecular structure of 2-chloroethyl isopropyl sulfide.

Tabulated Physical Properties (with Inferred Values)

The following table summarizes the key physical properties of 2-chloroethyl isopropyl sulfide. The values are largely inferred from its ethyl analog, 2-chloroethyl ethyl sulfide (CAS No: 693-07-2), and are denoted as such. These predictions are based on established chemical principles where branching in an alkyl chain can influence intermolecular forces and, consequently, physical properties.

Property	2-Chloroethyl ethyl sulfide (Experimental)	2-Chloroethyl isopropyl sulfide (Predicted/Inferred)	Reference
Molecular Weight (g/mol)	124.63	138.66	N/A
Appearance	Colorless to light yellow liquid	Colorless to light yellow liquid	[1][2]
Odor	Unpleasant, garlic-like	Pungent, sulfide-like	[1]
Boiling Point (°C)	156 - 157	160 - 170	[3]
Melting Point (°C)	Not available	Likely below 0	N/A
Density (g/mL at 25°C)	1.07	~1.05	[3]
Solubility in water	Immiscible/Slightly soluble	Immiscible/Slightly soluble	[1][2]
Solubility in organic solvents	Soluble in ether, chloroform	Soluble in common organic solvents	[2]
Vapor Pressure	Not available	Not available	
Refractive Index (n _{20/D})	1.4885	~1.48-1.49	[3]
Flash Point (°C)	52	~55-60	[2]

Causality Behind Predicted Values:

- **Boiling Point:** The increase in molecular weight and surface area from ethyl to isopropyl would generally lead to stronger van der Waals forces, suggesting a slightly higher boiling point.
- **Density:** The branched nature of the isopropyl group might lead to less efficient packing in the liquid state compared to the linear ethyl group, potentially resulting in a slightly lower density.

- Flash Point: A slightly higher boiling point often correlates with a slightly higher flash point.

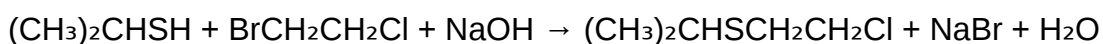
Synthesis and Reactivity

A plausible and common method for the synthesis of 2-chloroethyl alkyl sulfides is the nucleophilic substitution reaction between an alkyl thiol (mercaptan) and a dihaloethane.

Proposed Synthetic Protocol

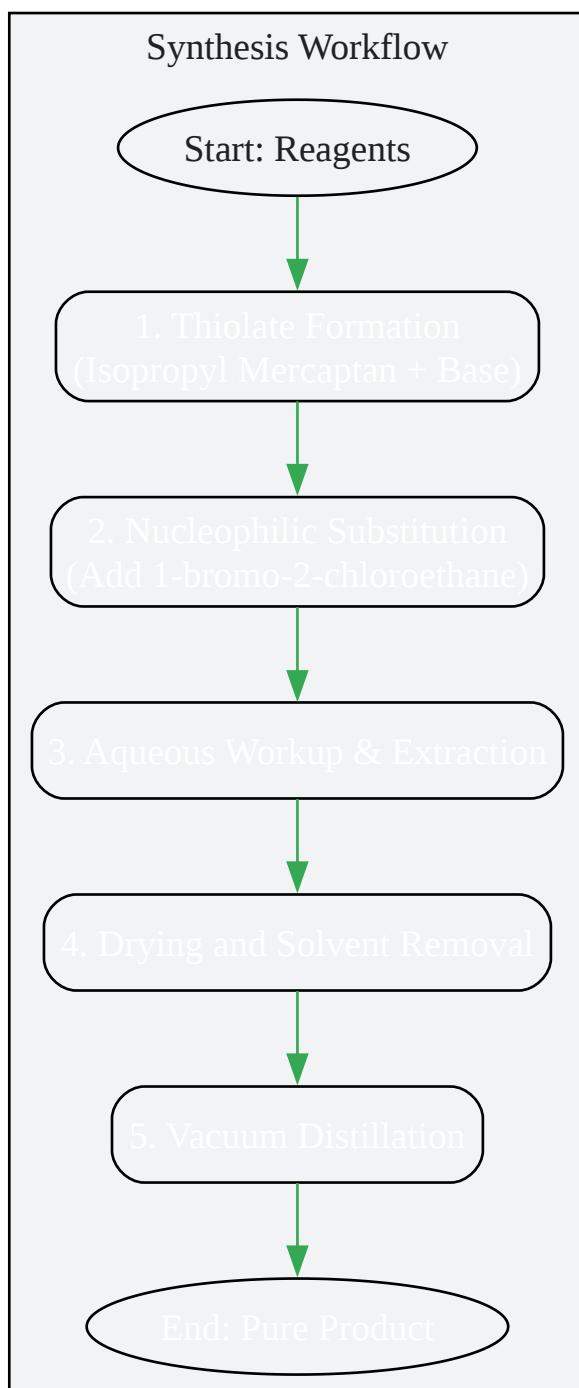
A likely synthetic route to 2-chloroethyl isopropyl sulfide involves the reaction of isopropyl mercaptan (2-propanethiol) with 1-bromo-2-chloroethane. The higher reactivity of the bromine atom allows for selective displacement by the thiolate nucleophile.

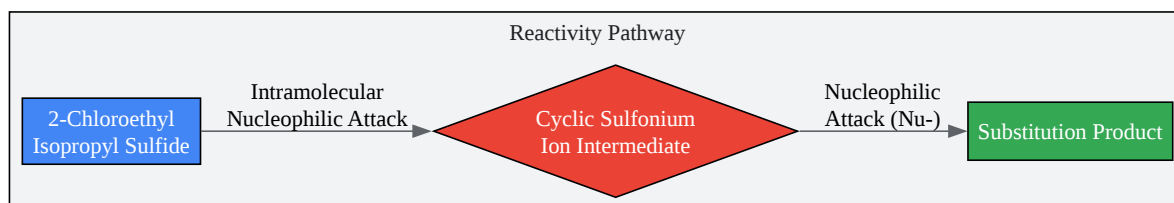
Reaction:



Step-by-Step Methodology:

- **Thiolate Formation:** Isopropyl mercaptan is dissolved in a suitable solvent, such as ethanol or methanol. An equimolar amount of a base, typically sodium hydroxide or sodium ethoxide, is added to deprotonate the thiol and form the more nucleophilic isopropyl thiolate. The reaction is usually performed at or below room temperature.
- **Nucleophilic Substitution:** 1-bromo-2-chloroethane is added dropwise to the thiolate solution. The reaction mixture is stirred, and the temperature may be gently elevated (e.g., to 40-50°C) to facilitate the reaction.
- **Workup and Purification:** After the reaction is complete (monitored by techniques like TLC or GC), the mixture is cooled. The precipitated sodium bromide is removed by filtration. The filtrate is then subjected to extraction (e.g., with diethyl ether and water) to remove any remaining inorganic salts and unreacted starting materials. The organic layer is dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4).
- **Isolation:** The solvent is removed under reduced pressure (rotary evaporation). The crude product is then purified by fractional distillation under vacuum to yield pure 2-chloroethyl isopropyl sulfide.





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Caption: Neighboring group participation in the reactivity of 2-chloroethyl isopropyl sulfide.

Safety, Handling, and Toxicology

Given the structural similarities to sulfur mustard analogs, 2-chloroethyl isopropyl sulfide must be handled with extreme caution as a potentially hazardous substance. The safety data for 2-chloroethyl ethyl sulfide indicates that it is toxic if swallowed, in contact with skin, or if inhaled, and can cause severe skin burns and eye damage. [4] It is also classified as a potential carcinogen. [4] 5.1. Personal Protective Equipment (PPE)

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Eye Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or in case of potential for splashing, a chemical-resistant apron or suit should be worn.
- Respiratory Protection: All handling of this compound should be performed in a well-ventilated fume hood. If there is a risk of inhalation, a suitable respirator should be used.

5.2. Handling and Storage

- Handling: Avoid all personal contact, including inhalation of vapors. [1] Use only in a chemical fume hood. Keep away from heat, sparks, and open flames.

- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container. It should be stored away from oxidizing agents and strong bases. [4] 5.3. Toxicological Profile (Inferred)

Based on its analog, 2-chloroethyl ethyl sulfide, this compound is expected to be a vesicant, causing blistering of the skin and irritation to the eyes and respiratory tract. [5] Its mechanism of toxicity likely involves alkylation of biological macromolecules such as DNA and proteins, leading to cellular damage and apoptosis.

Conclusion

While direct experimental data for 2-chloroethyl isopropyl sulfide is not readily available, a robust understanding of its physical properties can be developed by analyzing its close structural analog, 2-chloroethyl ethyl sulfide. This guide provides a comprehensive summary of these inferred properties, a plausible synthetic route, and critical safety information. It is imperative that researchers treat this compound with the high degree of caution afforded to other hazardous alkylating agents and sulfur mustard analogs. Further experimental characterization of 2-chloroethyl isopropyl sulfide is warranted to validate these predictions and expand the knowledge base for this class of chemicals.

References

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